

Application Notes and Protocols: Bromotrifluoroethylene in the Synthesis of Agrochemicals

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Compound of Interest

Compound Name: Bromotrifluoroethylene

Cat. No.: B1204643

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Introduction

Bromotrifluoroethylene (BTFE) is a versatile C2 building block in organofluorine chemistry, primarily utilized for the introduction of the trifluorovinyl group into organic molecules. Its reactivity, particularly towards nucleophiles, makes it a valuable reagent in the synthesis of complex fluorinated compounds. In the agrochemical industry, the incorporation of fluorine-containing moieties is a well-established strategy to enhance the efficacy, metabolic stability, and overall performance of active ingredients. The trifluorovinyl group, accessible through BTFE, offers a unique structural motif that can impart desirable physicochemical and biological properties to pesticides.

This document provides detailed application notes and protocols for the use of **bromotrifluoroethylene** in the synthesis of a novel class of fungicidal agents: N-(substituted)-2-(1,2,2-trifluorovinyl)oxy)aniline derivatives. These compounds have demonstrated potent fungicidal activity, and their synthesis highlights a key application of BTFE in modern agrochemical development.

Application: Synthesis of N-(2-formyl-6-(1,2,2-trifluorovinyl)oxy)phenyl)acetamide

A key intermediate in the synthesis of a range of trifluorovinyl ether-containing fungicides is N-(2-formyl-6-(1,2,2-trifluorovinyloxy)phenyl)acetamide. This compound is synthesized from N-(2-formyl-6-hydroxyphenyl)acetamide and **bromotrifluoroethylene**.

Experimental Protocol:

Materials:

- N-(2-formyl-6-hydroxyphenyl)acetamide (1.0 eq)
- **Bromotrifluoroethylene** (1.2 eq)
- Potassium carbonate (K_2CO_3) (1.5 eq)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Hexane
- Saturated brine solution
- Anhydrous magnesium sulfate ($MgSO_4$)

Equipment:

- Three-necked round-bottom flask
- Condenser
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography

Procedure:

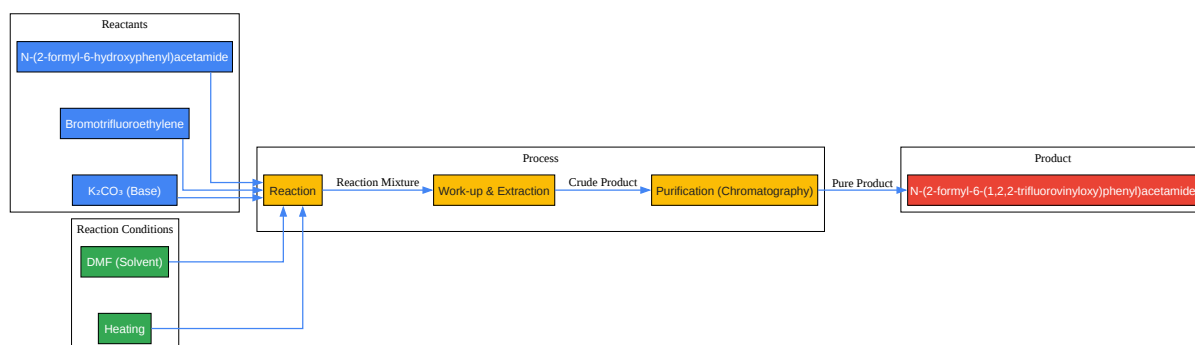
- To a solution of N-(2-formyl-6-hydroxyphenyl)acetamide in N,N-dimethylformamide (DMF), potassium carbonate is added, and the mixture is stirred at room temperature.
- **Bromotrifluoroethylene** is then introduced into the reaction mixture.
- The reaction mixture is heated and stirred for a specified duration.
- After completion of the reaction (monitored by TLC or LC-MS), the mixture is cooled to room temperature.
- Water is added to the reaction mixture, and the product is extracted with ethyl acetate.
- The organic layer is washed with a saturated brine solution, dried over anhydrous magnesium sulfate (MgSO_4), and filtered.
- The solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- The crude product is purified by silica gel column chromatography using a mixture of hexane and ethyl acetate as the eluent to afford the pure N-(2-formyl-6-(1,2,2-trifluorovinyl)oxy)phenyl)acetamide.

Quantitative Data Summary:

Reactant/Product	Molecular Weight (g/mol)	Molar Ratio	Yield (%)
N-(2-formyl-6-hydroxyphenyl)acetamide	179.17	1.0	-
Bromotrifluoroethylene	160.92	1.2	-
Potassium carbonate	138.21	1.5	-
N-(2-formyl-6-(1,2,2-trifluorovinyloxy)phenyl)acetamide	261.18	-	85

Table 1: Summary of quantitative data for the synthesis of N-(2-formyl-6-(1,2,2-trifluorovinyloxy)phenyl)acetamide.

Synthesis Workflow Diagram

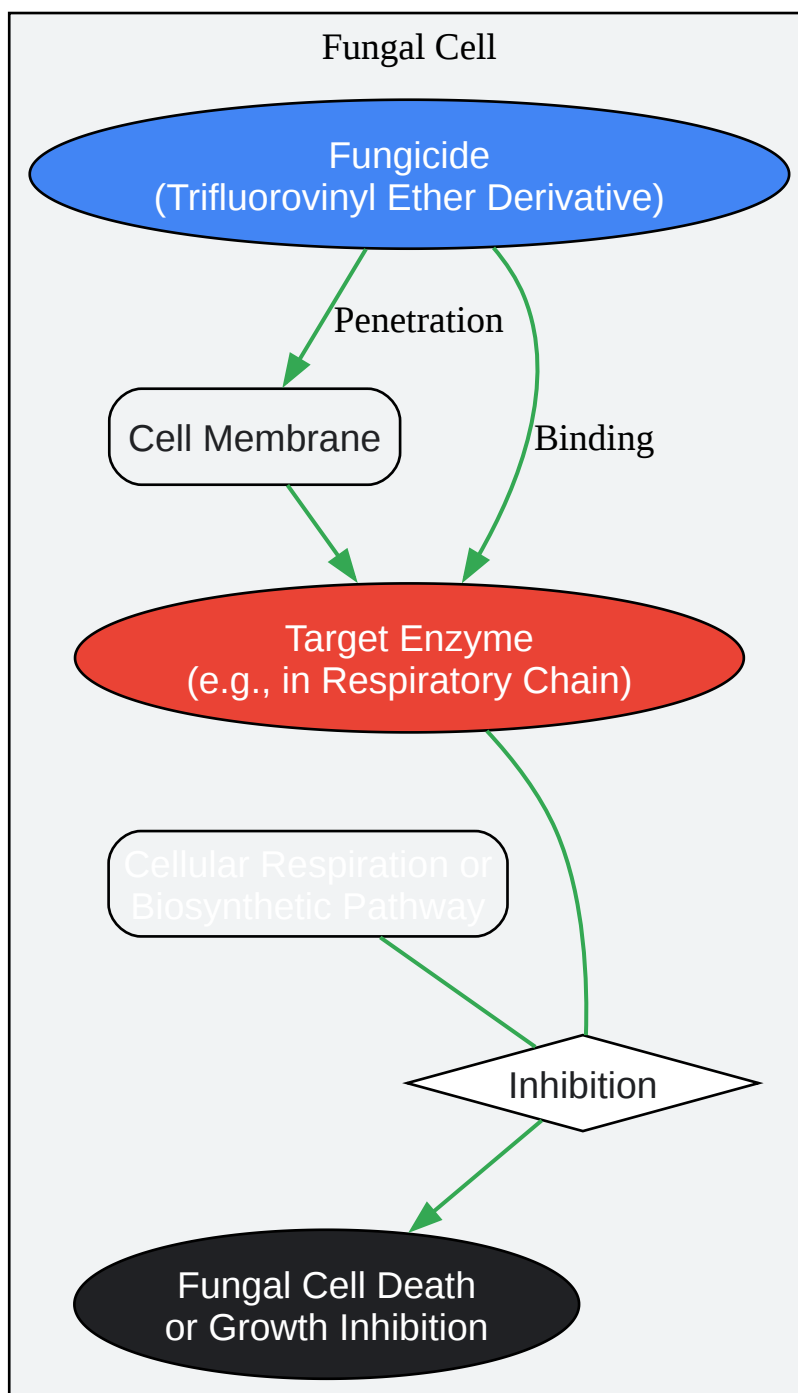


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Caption: Synthetic workflow for N-(2-formyl-6-(1,2,2-trifluorovinyloxy)phenyl)acetamide.

Signaling Pathway (Hypothetical Mode of Action)

While the precise molecular target of this class of fungicides is under investigation, a plausible mechanism of action involves the inhibition of a key enzyme in the fungal respiratory chain or a crucial biosynthetic pathway. The trifluorovinyl ether moiety can act as a stable, lipophilic group that facilitates transport across fungal cell membranes and binding to the active site of the target enzyme.



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Caption: Hypothetical mode of action for trifluorovinyl ether fungicides.

Conclusion

Bromotrifluoroethylene serves as an effective reagent for the introduction of the trifluorovinyl group in the synthesis of novel agrochemicals. The protocol detailed above for the synthesis of N-(2-formyl-6-(1,2,2-trifluorovinyl)oxy)phenyl)acetamide demonstrates a practical and high-yielding application of BTFE. The resulting trifluorovinyl ether-containing anilines are valuable precursors to a new generation of fungicides, highlighting the continued importance of developing new fluorination methodologies and leveraging unique fluorinated building blocks in the design of advanced crop protection agents. Further research into the structure-activity relationships and the precise mode of action of these compounds will be crucial for their future development and commercialization.

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